

Technical Support Center: NSC-217913 (Tin(IV) Chloride)

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Compound of Interest

Compound Name: NSC-217913

CAS No.: 79100-27-9

Cat. No.: B15572795

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Welcome to the technical support center for **NSC-217913**, chemically identified as Tin(IV) Chloride (SnCl_4). This guide is designed for researchers, scientists, and drug development professionals to address challenges related to batch variability and ensure the successful application of this reagent in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is **NSC-217913** and what is its primary application in research?

A1: **NSC-217913** is the National Service Center identifier for Tin(IV) Chloride (SnCl_4). It is a versatile Lewis acid catalyst commonly used in organic synthesis.^{[1][2][3]} Its primary applications include Friedel-Crafts acylation and alkylation reactions, and it serves as a precursor for organotin compounds.^{[1][2]}

Q2: What are the main causes of batch-to-batch variability with **NSC-217913**?

A2: The primary sources of variability in Tin(IV) Chloride are:

- **Water Content:** Anhydrous Tin(IV) Chloride is highly hygroscopic and reacts with moisture in the air to form hydrates (e.g., the pentahydrate, $\text{SnCl}_4 \cdot 5\text{H}_2\text{O}$) and hydrochloric acid (HCl).[1][3][4] This alters its Lewis acidity and catalytic activity.
- **Impurities:** Batches may contain residual starting materials from synthesis (e.g., elemental tin, excess chlorine) or byproducts of hydrolysis (HCl, tin oxides).[5] The presence of other metal chlorides can also affect its performance.
- **Formulation:** Tin(IV) Chloride is available in different forms, such as anhydrous liquid or solid pentahydrate, and as solutions in various solvents (e.g., dichloromethane).[1][6][7] Using the wrong form will lead to inconsistent results.

Q3: How does batch variability of **NSC-217913** impact experimental outcomes?

A3: Inconsistent quality of Tin(IV) Chloride can lead to several experimental issues:

- **Low or no reaction yield:** Reduced Lewis acidity due to hydration or impurities can render the catalyst inactive.[8]
- **Formation of unexpected byproducts:** The presence of HCl or other impurities can catalyze side reactions.
- **Poor reproducibility:** Variations in catalytic activity between batches make it difficult to obtain consistent results.

Q4: How should I properly store and handle **NSC-217913** to minimize variability?

A4: To maintain the integrity of Tin(IV) Chloride:

- **Storage:** Store in a tightly sealed, dry container in a cool, well-ventilated area, away from moisture.[9] Anhydrous Tin(IV) Chloride should be stored under an inert atmosphere (e.g., nitrogen or argon).
- **Handling:** Handle anhydrous Tin(IV) Chloride under anhydrous conditions, for example, in a glove box or using Schlenk line techniques.[5] Avoid exposure to moist air, which will cause it to fume, releasing corrosive HCl gas.[3]

Troubleshooting Guides

Issue 1: Low or No Yield in a Friedel-Crafts Reaction

Possible Cause	Troubleshooting Step	Recommended Action
Catalyst Inactivity due to Hydration	Verify the hydration state of your Tin(IV) Chloride.	Purchase fresh, anhydrous Tin(IV) Chloride and handle it under strictly anhydrous conditions. Consider using the pentahydrate if your protocol allows, but be aware of its different reactivity.
Insufficient Catalyst	Review the stoichiometry of your reaction.	For Friedel-Crafts acylations, a stoichiometric amount of Lewis acid is often required as the product can form a complex with the catalyst. [8]
Deactivated Aromatic Substrate	Check the substituents on your aromatic ring.	Friedel-Crafts reactions are not effective with strongly deactivated rings (e.g., those with -NO ₂ , -CN, or carbonyl groups). [8] [10]
Poor Quality Reagents	Assess the purity of all reactants and solvents.	Ensure all reagents are of high purity and that solvents are anhydrous.

Issue 2: Formation of Unwanted Byproducts

Possible Cause	Troubleshooting Step	Recommended Action
Presence of HCl Impurity	Test the acidity of your Tin(IV) Chloride solution.	Consider purifying the Tin(IV) Chloride by distillation if significant HCl contamination is suspected. [11]
Carbocation Rearrangement (Alkylation)	Analyze the structure of the byproducts.	To avoid rearranged products in Friedel-Crafts alkylation, consider using Friedel-Crafts acylation followed by a reduction step. [10] [12]
Reaction Temperature Too High	Monitor and control the reaction temperature.	Overheating can lead to decomposition and side reactions. [8] Run the reaction at the recommended temperature, using cooling baths if necessary.

Experimental Protocols

Protocol 1: Quality Control of NSC-217913 by ^1H NMR Spectroscopy

This protocol allows for the detection of water and HCl, common impurities that affect the performance of Tin(IV) Chloride.

Materials:

- **NSC-217913** (Tin(IV) Chloride) sample
- Anhydrous deuterated chloroform (CDCl_3)
- NMR tubes and caps
- Internal standard (e.g., 1,3,5-trimethoxybenzene)

Procedure:

- Under an inert atmosphere, carefully add a known amount of the internal standard to a clean, dry NMR tube.
- Add approximately 0.5 mL of anhydrous CDCl_3 to the NMR tube.
- Carefully add a small, accurately weighed amount of the **NSC-217913** sample to the NMR tube.
- Cap the NMR tube and gently mix the contents until the sample is dissolved.
- Acquire a ^1H NMR spectrum.

Data Analysis:

- The presence of water will be indicated by a broad peak around 1.5-2.0 ppm in CDCl_3 .
- The presence of HCl can sometimes be observed as a very broad signal, or it can protonate other species in the solution, causing shifts in their signals.
- The purity can be estimated by comparing the integration of the internal standard to any impurity peaks.

Protocol 2: A Typical Friedel-Crafts Acylation using NSC-217913

This protocol describes the acylation of anisole with acetyl chloride, a common application of Tin(IV) Chloride.

Materials:

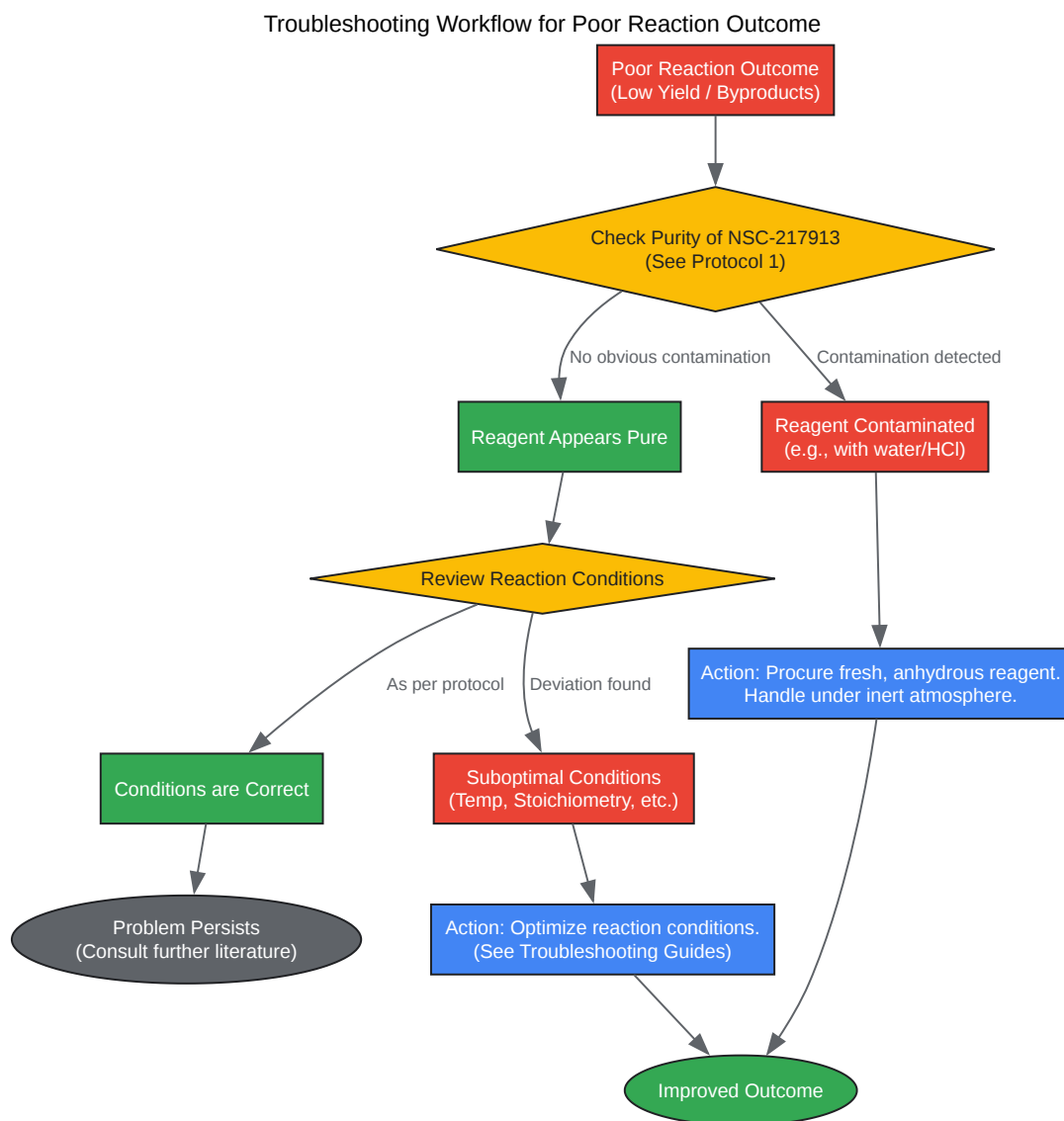
- Anisole
- Acetyl chloride
- **NSC-217913** (anhydrous Tin(IV) Chloride)
- Anhydrous dichloromethane (DCM)

- Ice, concentrated HCl, saturated sodium bicarbonate solution, anhydrous magnesium sulfate

Procedure:

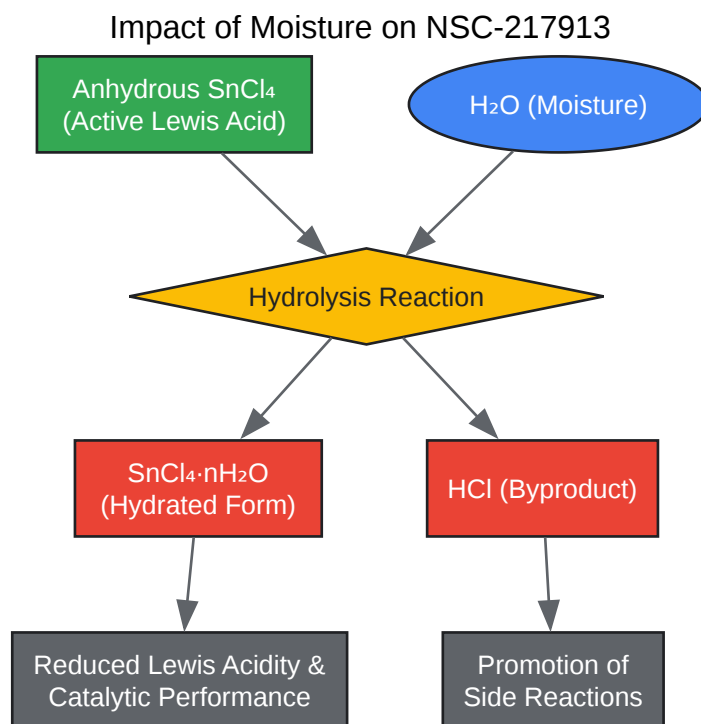
- Set up a flame-dried, three-necked flask equipped with a dropping funnel, a magnetic stirrer, and a nitrogen inlet.
- In the flask, suspend anhydrous Tin(IV) Chloride (1.1 equivalents) in anhydrous DCM under a nitrogen atmosphere and cool the mixture in an ice bath.
- Add acetyl chloride (1.0 equivalent) to the dropping funnel and add it dropwise to the stirred suspension.
- Dissolve anisole (0.75 equivalents) in anhydrous DCM and add it to the dropping funnel. Add the anisole solution dropwise to the reaction mixture.
- Stir the reaction mixture at room temperature for 1-2 hours, monitoring the progress by Thin Layer Chromatography (TLC).
- Upon completion, carefully pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated HCl to quench the reaction.
- Transfer the mixture to a separatory funnel, separate the organic layer, and wash it sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.

Visualizations



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Caption: A decision tree for troubleshooting experiments using **NSC-217913**.



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Caption: The effect of moisture on the integrity of Tin(IV) Chloride.

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